

Application Notes and Protocols for MS8847 Administration in In Vivo Mouse Studies

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Compound of Interest

Compound Name: MS8847

Cat. No.: B12373836

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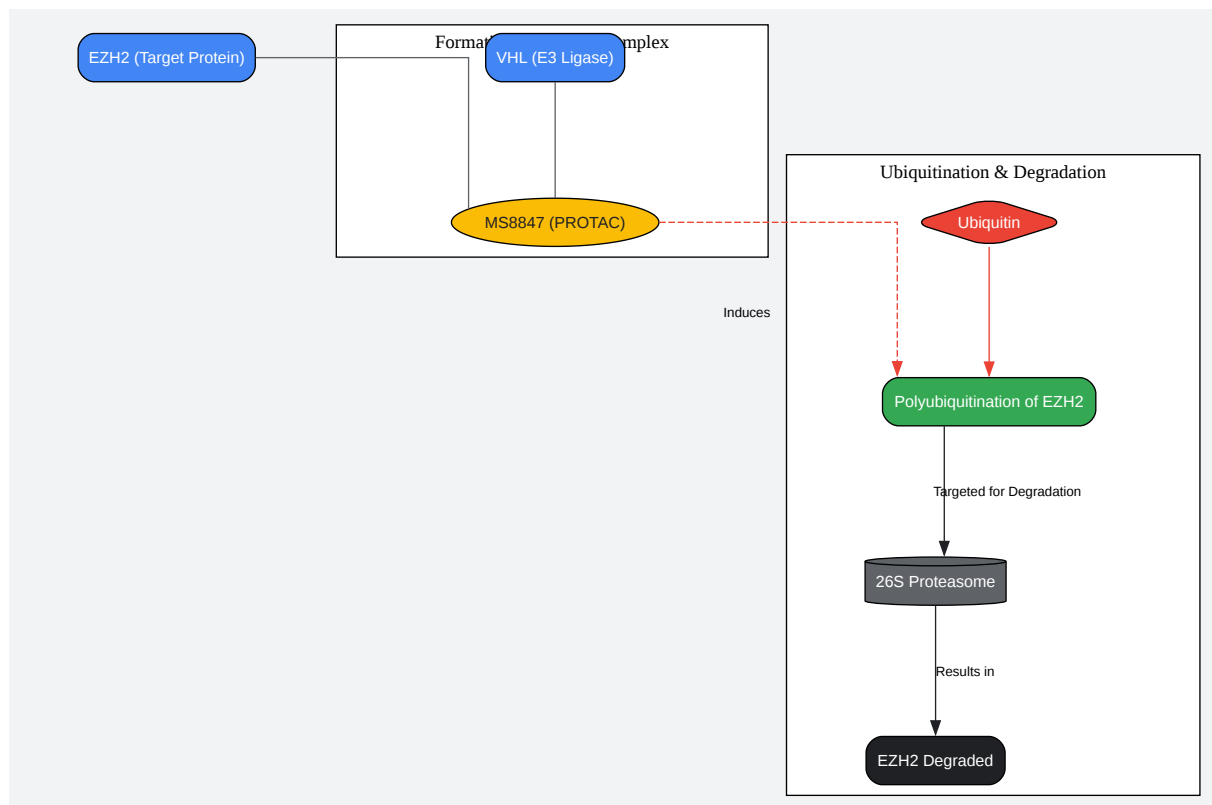
Introduction

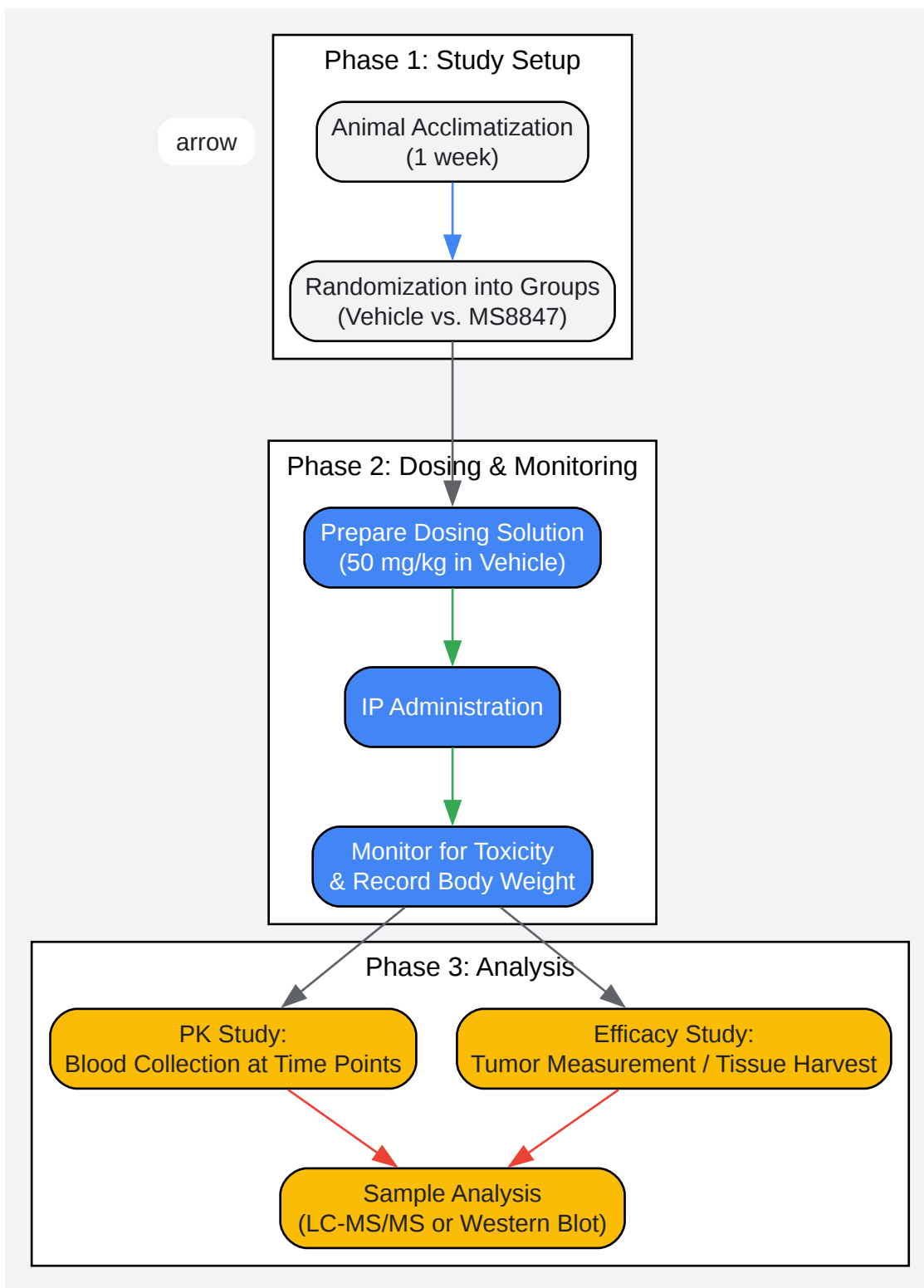
MS8847 is a novel and highly potent Proteolysis-Targeting Chimera (PROTAC) designed to induce the degradation of the Enhancer of Zeste Homolog 2 (EZH2).^{[1][2]} As the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2), EZH2 plays a critical role in epigenetic regulation and is frequently dysregulated in various cancers, including acute myeloid leukemia (AML) and triple-negative breast cancer (TNBC).^{[1][2][3]} Unlike traditional EZH2 inhibitors that only block its catalytic activity, **MS8847** is engineered to eliminate the entire EZH2 protein, thereby addressing both its canonical and non-canonical oncogenic functions.^{[1][2][3]} These application notes provide a comprehensive overview and detailed protocols for the administration of **MS8847** in preclinical in vivo mouse models.

Mechanism of Action

MS8847 is a heterobifunctional molecule that operates by hijacking the ubiquitin-proteasome system. It simultaneously binds to EZH2 and the von Hippel-Lindau (VHL) E3 ubiquitin ligase, forming a ternary complex.^{[1][2][4]} This proximity induces the VHL-mediated polyubiquitination of EZH2, marking it for subsequent degradation by the 26S proteasome.^[1] This degradation is

concentration-dependent, time-dependent, and reliant on the ubiquitin-proteasome system.[1]
[2][3]





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